

Application Notes and Protocols: Electrochemical Applications of Rhodium Oxide Films

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Rhodium oxide

Cat. No.: B082144

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the electrochemical applications of **rhodium oxide** (RhO_x) films, with a focus on their use in sensing and electrocatalysis. Detailed protocols for the fabrication and characterization of these films are included to facilitate experimental work.

Non-Enzymatic Glucose Sensing

Rhodium oxide films have demonstrated significant promise for the development of non-enzymatic glucose sensors, offering a stable and direct electrochemical detection method. These sensors are particularly relevant for applications in biomedical research and diagnostics.

Performance Characteristics

The performance of **rhodium oxide**-based glucose sensors can vary depending on the specific morphology and composition of the film. The following table summarizes key performance metrics from reported studies.

Sensor Configuration	Sensitivity ($\mu\text{A mM}^{-1} \text{ cm}^{-2}$)	Limit of Detection (LOD) (μM)	Linear Range (mM)	Reference
Rh ₂ O ₃ Nanocorals	11.46	3.1	Not specified	[1]
Rhodium Oxide Nanocoral doped with Gold	3.52	20	Up to 3	[2]
RhO ₂ on Screen-Printed Carbon Electrode	Not specified	22	0.055 - 1.4	[3]
Rh ₂ O ₃ on Screen-Printed Carbon Electrode	Not specified	Not specified	1.4 - 5.5	[3]

Experimental Protocol: Fabrication and Evaluation of a Rh₂O₃ Nanocoral-Based Glucose Sensor

This protocol outlines the fabrication of **rhodium oxide** nanocorals via electrospinning and their subsequent electrochemical evaluation for glucose sensing.

Materials:

- Rhodium(III) chloride hydrate (RhCl₃·xH₂O)
- Polyvinylpyrrolidone (PVP)
- N,N-Dimethylformamide (DMF)
- Ethanol
- Phosphate buffer solution (PBS), pH 7.4
- Glucose

- Interfering species (e.g., ascorbic acid, uric acid, dopamine)
- Glassy carbon electrode (GCE)
- Electrochemical workstation

Protocol:

- Preparation of the Electrospinning Solution:
 - Dissolve $\text{RhCl}_3 \cdot x\text{H}_2\text{O}$ and PVP in a 1:1 (v/v) mixture of DMF and ethanol.
 - Stir the solution vigorously for several hours at room temperature to ensure homogeneity.
- Electrospinning:
 - Load the precursor solution into a syringe fitted with a metallic needle.
 - Apply a high voltage (e.g., 15-20 kV) between the needle tip and a grounded collector (e.g., aluminum foil).
 - Maintain a constant flow rate of the solution (e.g., 0.5-1.0 mL/h).
 - Collect the electrospun nanofibers on the collector.
- Calcination:
 - Carefully transfer the collected nanofibers to a furnace.
 - Calcine the nanofibers in air at a high temperature (e.g., 600-800°C) for several hours to remove the polymer and form crystalline Rh_2O_3 nanocorals.
- Electrode Modification:
 - Disperse a small amount of the calcined Rh_2O_3 nanocorals in a suitable solvent (e.g., ethanol) with the aid of ultrasonication to form a stable suspension.
 - Drop-cast a specific volume of the suspension onto the surface of a polished GCE and allow it to dry at room temperature.

- Electrochemical Measurements:
 - Perform cyclic voltammetry (CV) in a PBS solution (pH 7.4) with and without glucose to characterize the electrocatalytic activity towards glucose oxidation.
 - Conduct amperometric measurements at a fixed potential to determine the sensitivity, linear range, and limit of detection. This involves the stepwise addition of glucose to the PBS solution while recording the current response.
 - Evaluate the selectivity of the sensor by performing amperometric measurements in the presence of common interfering species.

pH Sensing

Rhodium oxide films exhibit a potentiometric response to changes in pH, making them suitable for the fabrication of solid-state pH sensors. This capability is crucial for various applications, including environmental monitoring and biological studies.

Performance Characteristics

Sensor Configuration	pH Sensitivity (mV/pH)	pH Range	Reference
Rhodium Oxide Nanocorals	Nernstian response (value not specified)	Not specified	[1]
Electrospun Rhodium Oxide doped with Gold	Not specified	Not specified	[2]

Experimental Protocol: Fabrication and Characterization of a Rhodium Oxide-Based Potentiometric pH Sensor

This protocol describes the fabrication of a **rhodium oxide** pH sensor and its characterization using open-circuit potential measurements.

Materials:

- Rhodium precursor (e.g., $\text{RhCl}_3 \cdot x\text{H}_2\text{O}$ for sol-gel or electrodeposition)
- Substrate (e.g., indium tin oxide (ITO) coated glass, platinum wire)
- pH buffer solutions (pH 4, 7, 10)
- High-impedance voltmeter or electrochemical workstation

Protocol:

- Film Deposition (Example: Sol-Gel Method):
 - Prepare a sol-gel solution containing the rhodium precursor in a suitable solvent system (e.g., an alcohol-water mixture).
 - Clean the substrate thoroughly.
 - Deposit the sol-gel solution onto the substrate using a technique such as spin-coating or dip-coating.
 - Dry the film at a low temperature to remove the solvent.
 - Anneal the film at a higher temperature to form the **rhodium oxide**.
- Characterization:
 - Immerse the fabricated **rhodium oxide** electrode and a reference electrode (e.g., Ag/AgCl) in pH buffer solutions of known values.
 - Measure the open-circuit potential (OCP) between the two electrodes for each buffer solution.
 - Plot the measured OCP as a function of pH.
 - The slope of the resulting linear fit represents the pH sensitivity of the sensor.

Electrochromism

Electrochromic materials can change their optical properties in response to an applied electrical potential. **Rhodium oxide** films exhibit reversible color changes, making them of interest for applications such as smart windows and displays.

Performance Characteristics

Film Preparation Method	Color Change (Reduced vs. Oxidized)	Transferred Charge Density (mC/cm ²)	Reference
Sol-Gel	Bright yellow vs. Dark green	Not specified	[4]
Reactive Sputtering (H ₂ O vapor)	Not specified	60 (for 400 nm thick film)	[5]

Experimental Protocol: Fabrication and Characterization of an Electrochromic Rhodium Oxide Film

This protocol details the preparation of a **rhodium oxide** film by the sol-gel method and the characterization of its electrochromic properties.

Materials:

- Rhodium(III) nitrate hydrate
- 2-Methoxyethanol
- ITO-coated glass substrates
- Electrolyte solution (e.g., aqueous KOH)
- Spectroelectrochemical setup (potentiostat coupled with a UV-Vis spectrometer)

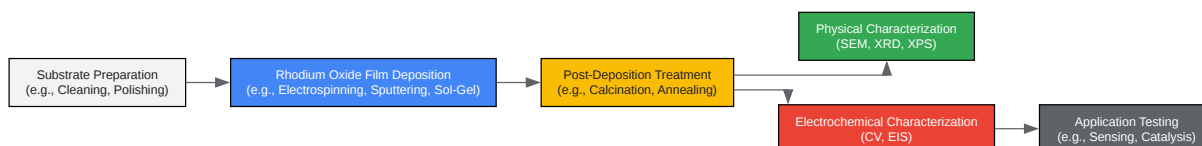
Protocol:

- Sol-Gel Preparation:
 - Dissolve rhodium(III) nitrate hydrate in 2-methoxyethanol.

- Stir the solution until a clear sol is formed.
- Film Deposition:
 - Clean the ITO-coated glass substrates.
 - Spin-coat the sol-gel solution onto the conductive side of the substrates.
 - Dry the coated substrates in an oven at a low temperature (e.g., 100°C).
- Electrochemical and Optical Characterization:
 - Use the prepared film as the working electrode in a three-electrode cell with a suitable counter and reference electrode, filled with the electrolyte solution.
 - Perform cyclic voltammetry while simultaneously recording the optical transmittance spectra.
 - Apply specific potentials to induce the colored and bleached states and measure the corresponding transmittance changes.
 - Determine the coloration efficiency, which relates the change in optical density to the amount of charge injected or extracted.

Visualizations

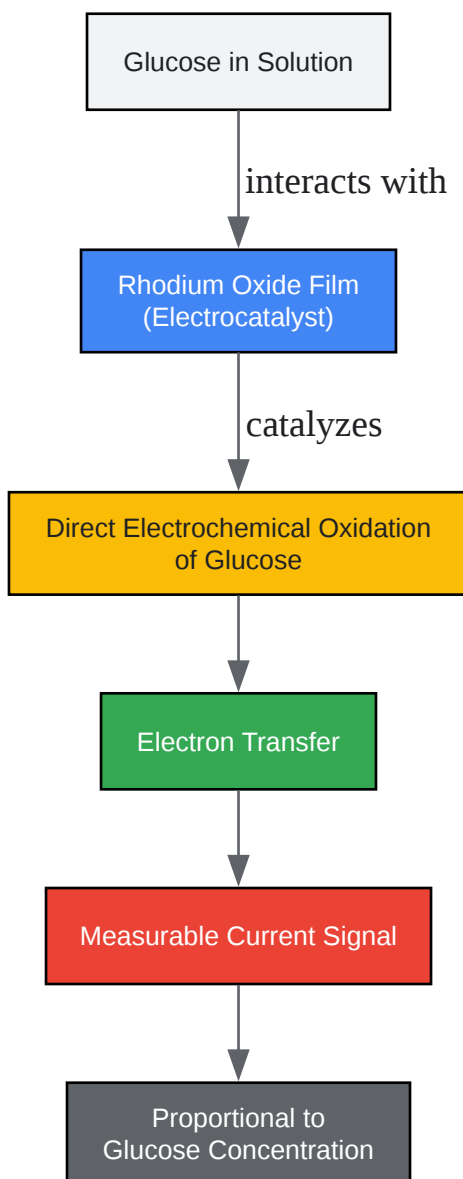
Experimental Workflow for Rhodium Oxide-Based Electrochemical Sensor Fabrication and Characterization



[Click to download full resolution via product page](#)

Caption: General workflow for fabricating and testing **rhodium oxide** electrochemical sensors.

Logical Relationship for Non-Enzymatic Glucose Sensing



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Dual functional rhodium oxide nanocorals enabled sensor for both non-enzymatic glucose and solid-state pH sensing - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Schottky Interface Enabled Electrospun Rhodium Oxide Doped Gold for Both pH Sensing and Glucose Measurements in Neutral Buffer and Human Serum - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols: Electrochemical Applications of Rhodium Oxide Films]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b082144#electrochemical-applications-of-rhodium-oxide-films]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com